

5,6-Dimethyl-2,3-dihydropyrazine chemical properties

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Compound of Interest

Compound Name: 5,6-Dimethyl-2,3-dihydropyrazine

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An In-depth Technical Guide to the Chemical Properties of **5,6-Dimethyl-2,3-dihydropyrazine**

Introduction

5,6-Dimethyl-2,3-dihydropyrazine, also known as 2,3-Dimethyl-5,6-dihydropyrazine, is a heterocyclic organic compound with the molecular formula $C_6H_{10}N_2$.^{[1][2][3][4]} It is a partially saturated derivative of pyrazine, an aromatic six-membered ring containing two nitrogen atoms in opposite corners.^[5] This compound is a colorless to pale yellow liquid characterized by a strong, earthy, and musty odor.^[2] It serves as a significant intermediate in the synthesis of more complex molecules and is particularly valued in the flavor and fragrance industry for its ability to enhance and prolong the intensity of scents.^{[2][5]}

Core Chemical Properties

The fundamental chemical and physical properties of **5,6-Dimethyl-2,3-dihydropyrazine** are summarized in the table below. This data is essential for its handling, application, and further research.

Property	Value	Source(s)
Molecular Formula	C6H10N2	[1][2][3][4]
Molecular Weight	110.16 g/mol	[1][2][3]
CAS Number	15986-92-2	[1][2][3]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Strong, earthy, musty	[2]
Boiling Point	60-63 °C at 18 Torr; 173.2 °C at 760 mmHg	[1][2]
Density	1.02 ± 0.1 g/cm ³	[1][2]
Flash Point	49.8 °C	[2]
Refractive Index	1.53	[2]
pKa	6.73 ± 0.20 (Predicted)	[1][2]
Solubility	29 g/L in water at 25 °C	[4]
Storage Temperature	Room Temperature, sealed in dry conditions	[1][2]

Synthesis and Experimental Protocols

The primary synthesis route for **5,6-Dimethyl-2,3-dihydropyrazine** involves the condensation reaction between an α -dicarbonyl compound and a diamine.[5]

Experimental Protocol: Synthesis from Ethylenediamine and 2,3-Butanedione[1]

This protocol details the synthesis of **5,6-Dimethyl-2,3-dihydropyrazine** with a reported yield of 70%.

Materials:

- Ethylenediamine (13 g, 216 mmol)

- 2,3-Butanedione (18.6 g, 216 mmol)
- Anhydrous ether (800 mL total)

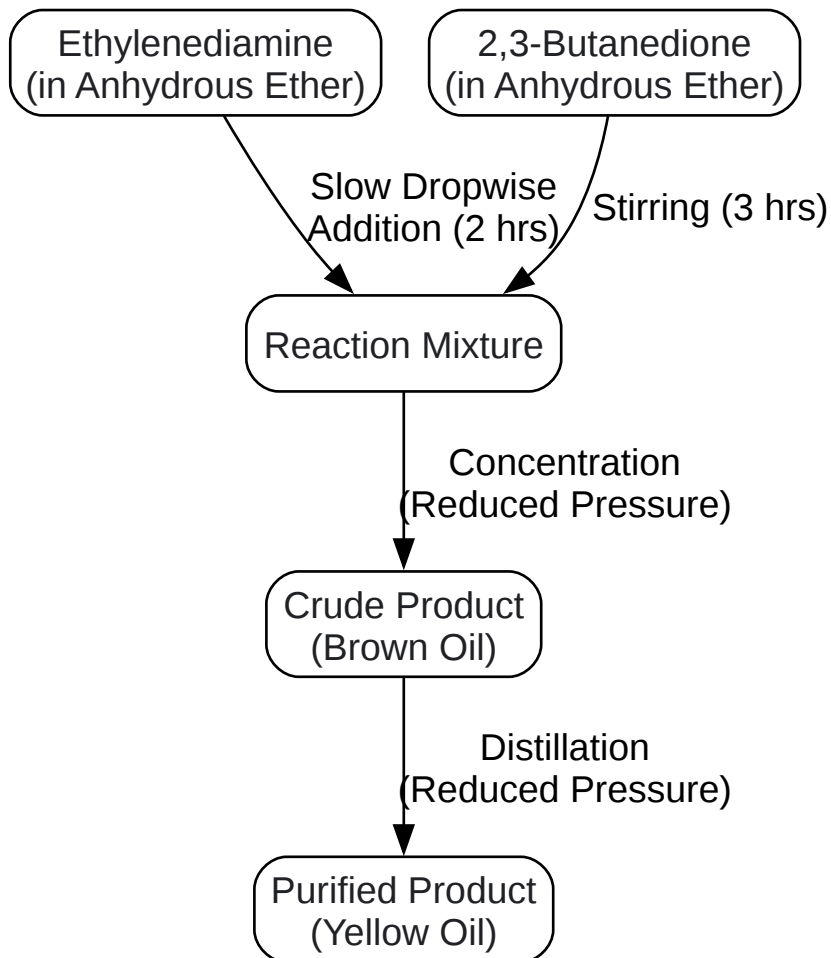
Procedure:

- Dissolve ethylenediamine (13 g) in 600 mL of anhydrous ether in a reaction vessel.
- Separately, dissolve 2,3-butanedione (18.6 g) in 200 mL of anhydrous ether.
- Slowly add the 2,3-butanedione solution dropwise to the ethylenediamine solution over a period of 2 hours at room temperature.
- Continuously stir the reaction mixture for 3 hours at room temperature after the addition is complete.
- Concentrate the resulting clarified reaction solution under reduced pressure to obtain a brown oily crude product.
- Purify the crude product via distillation under reduced pressure (60 °C / 16 mmHg) to yield 16.6 g of **5,6-Dimethyl-2,3-dihydropyrazine** as a clarified yellow oil.

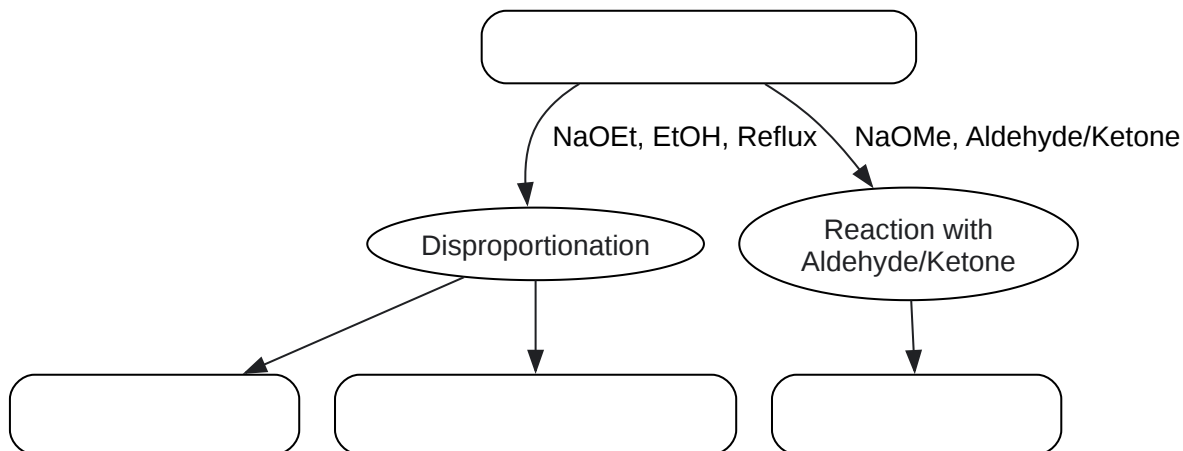
Characterization:

- Nuclear Magnetic Resonance (^1H NMR, CDCl_3): δ 3.3 (broad single peak, 4H), 2.1 (single peak, 6H) ppm.[1]

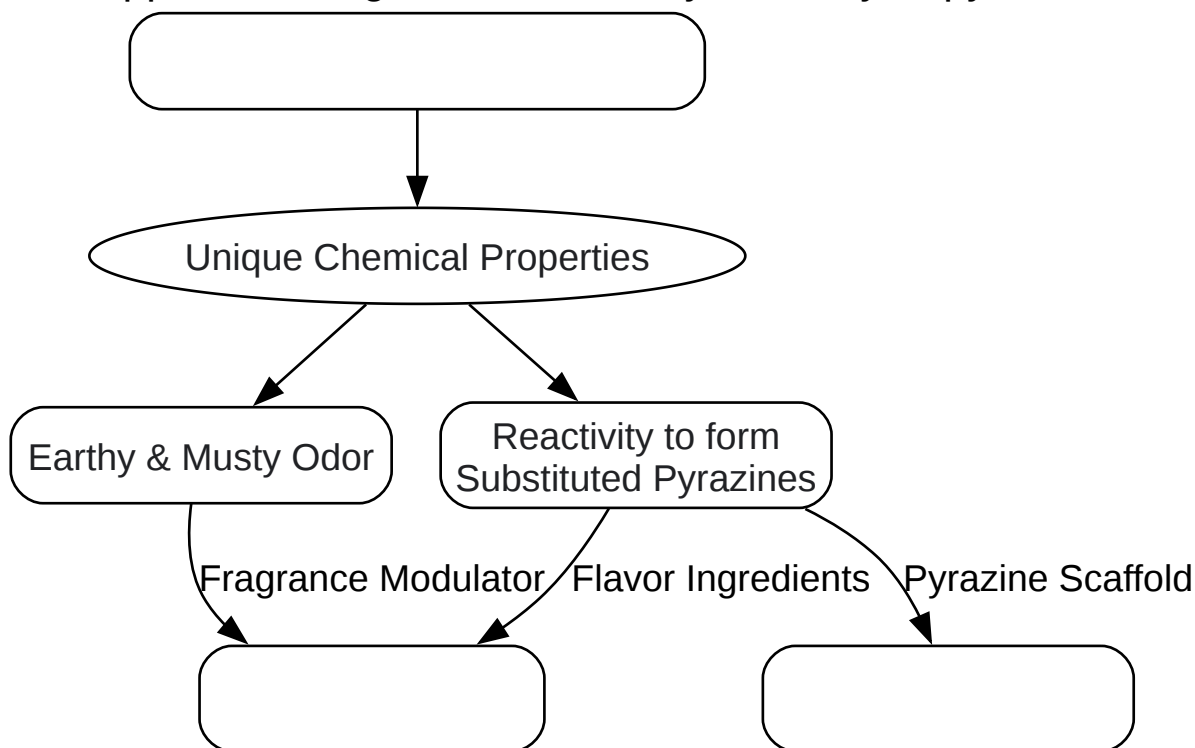
Synthesis of 5,6-Dimethyl-2,3-dihydropyrazine



Reactivity of 5,6-Dimethyl-2,3-dihydropyrazine



Application Logic of 5,6-Dimethyl-2,3-dihydropyrazine

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